

Essential Safety and Logistical Information for Handling Tin (IV) Bromide

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Compound of Interest

Compound Name: Tin-bromine

Cat. No.: B14679306

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive and corrosive compounds like Tin (IV) Bromide (SnBr_4). This document provides immediate and essential guidance on personal protective equipment (PPE), operational procedures, and disposal plans to foster a safe and compliant laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Tin (IV) Bromide is a corrosive solid that reacts violently with water and moisture, causing severe skin burns and eye damage.[1][2][3] Inhalation can also lead to respiratory irritation.[2][3] Therefore, stringent adherence to PPE protocols is mandatory.

Engineering Controls:

- Work with Tin (IV) Bromide must be conducted in a chemical fume hood to minimize exposure to dust and vapors.[1][2][4]
- An eyewash station and a safety shower must be readily accessible in the immediate work area.[4][5]

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield compliant with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]	To protect against severe eye irritation and damage.[5] Contact lenses should not be worn.[5]
Skin Protection	Appropriate protective gloves (e.g., rubber, neoprene, or nitrile) and clothing to prevent skin exposure.[4][5] Contaminated clothing must be removed and washed before reuse.[1]	To prevent skin burns and contact dermatitis.[4][5]
Respiratory Protection	A NIOSH (US) or CEN (EU) approved respirator with appropriate cartridges for acid gas and particulates if exposure limits are exceeded. [4][5]	To protect against respiratory tract irritation and potential long-term effects.[2][3]

Occupational Exposure Limits

Component	CAS-No.	Value	Control Parameters	Basis
Tin (IV) Bromide (as Tin)	7789-67-5	TWA	2 mg/m ³	OSHA PEL
Tin (IV) Bromide (as Tin)	7789-67-5	TWA	2 mg/m ³	ACGIH TLV

Source: Gelest, Inc. Safety Data Sheet[5]

Procedural Guidance: From Receipt to Disposal

Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a tightly sealed, original container in a cool, dry, and well-ventilated area designated for corrosive materials.[\[1\]](#)[\[4\]](#)
- The storage area must be kept away from water, moist air, and incompatible materials such as bases, reducing agents, and oxidizing agents.[\[1\]](#)[\[2\]](#)
- Handle the compound under an inert atmosphere due to its air and moisture sensitivity.[\[1\]](#)[\[2\]](#)

Handling and Use:

- Only handle Tin (IV) Bromide within a certified chemical fume hood.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Avoid the formation of dust and aerosols during handling.
- Do not allow the compound to come into contact with water or moisture, as it reacts violently.
[\[1\]](#)
- Ensure all tools and equipment are dry before use.
- Wear the full complement of PPE as detailed in the table above.

Disposal:

- Dispose of waste Tin (IV) Bromide and any contaminated materials as hazardous waste.[\[2\]](#)
- Do not dispose of it down the drain.
- Place waste in a suitable, sealed, and properly labeled container for disposal by a licensed waste disposal company.
- Contaminated packaging should be disposed of as unused product.
- Always adhere to local, regional, and national hazardous waste regulations.[\[2\]](#)

Emergency Procedures

First Aid Measures:

Exposure Route	First Aid Instructions
Eye Contact	Immediately rinse with plenty of water, including under the eyelids, for at least 15 minutes.[1] Seek immediate medical attention.[1][2]
Skin Contact	Immediately remove all contaminated clothing and shoes.[1] Wash the affected area with soap and plenty of water for at least 15 minutes.[1][4] Seek immediate medical attention.[4]
Inhalation	Move the person to fresh air.[1][4] If breathing is difficult, provide oxygen.[4] If the person is not breathing, give artificial respiration.[1] Seek immediate medical attention.[1][4]
Ingestion	Do NOT induce vomiting.[4] If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water.[4] Never give anything by mouth to an unconscious person.[4] Seek immediate medical attention.[1][4]

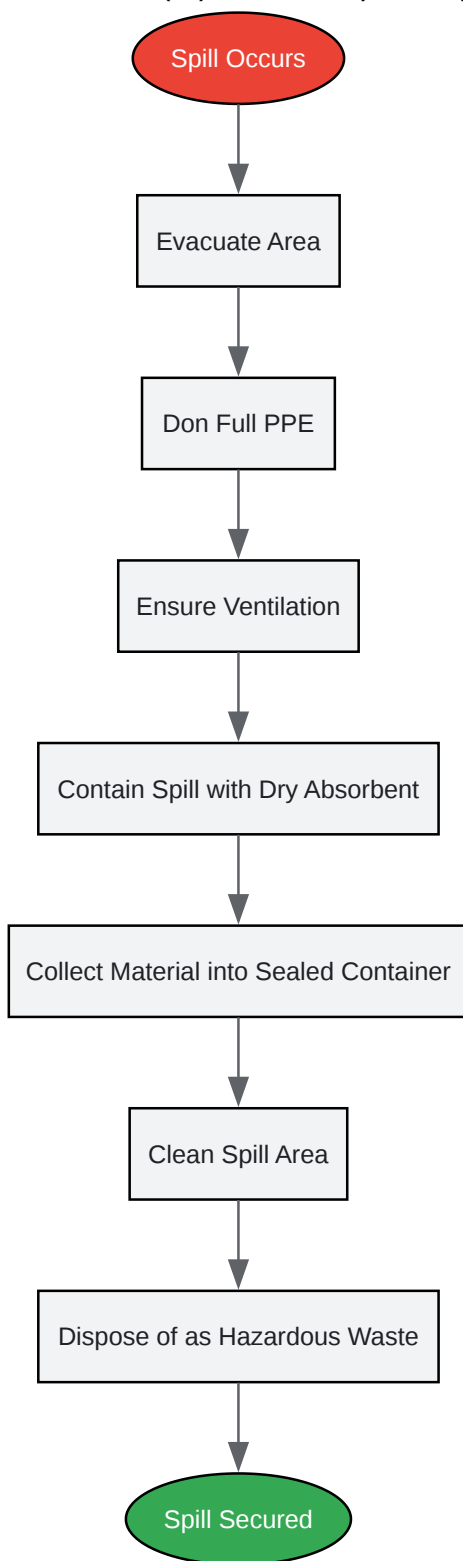
Accidental Release Measures: In the event of a spill, follow these steps:

- Evacuate all non-essential personnel from the area.[1]
- Ensure adequate ventilation.
- Wearing the appropriate PPE, cover the spill with an absorbent, non-combustible material such as dry sand or earth. Do not use water.[2]
- Carefully sweep or shovel the material into a suitable, dry, and sealed container for disposal.
[1][2]

- Avoid generating dust during cleanup.[\[2\]](#)[\[4\]](#)
- Thoroughly clean the spill area.

Below is a workflow diagram for handling an accidental spill of Tin (IV) Bromide.

Workflow for Tin (IV) Bromide Spill Response

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Workflow for Tin (IV) Bromide Spill Response

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